

Introduction: The Significance of a Versatile Benzyl Halide

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Compound of Interest

Compound Name: 4-Cyanobenzoyl bromide

CAS No.: 151093-43-5

Cat. No.: B117013

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para-Cyanobenzoyl bromide (CAS No. 17201-43-3), with the molecular formula C_8H_6BrN , is a bifunctional organic compound featuring a reactive bromomethyl group and a polar cyano moiety on a benzene ring.[1][2] This unique structure makes it an exceptionally valuable building block in organic synthesis. The electrophilic benzylic bromide is highly susceptible to nucleophilic substitution, allowing for the facile introduction of the cyanobenzyl group into a wide array of molecular scaffolds.[3]

Its utility is prominently demonstrated in the pharmaceutical industry, where it serves as a key intermediate in the synthesis of complex molecules, including conformationally restricted analogs of the anti-Pneumocystis carinii (PCP) drug, Pentamidine.[1][4] Furthermore, its application extends to agriculture as a postemergence herbicide and in the synthesis of specialized ligands for coordination chemistry.[1][5] A thorough understanding of its physical properties is therefore not merely academic but a prerequisite for its safe and effective use in any research or manufacturing setting.

Core Physicochemical Properties

The fundamental physical characteristics of para-cyanobenzoyl bromide are summarized below. These data points are critical for predicting the compound's behavior in various solvents, thermal conditions, and purification protocols.

Property	Value	Source(s)
CAS Number	17201-43-3	[1][2][4]
Molecular Formula	C ₈ H ₆ BrN	[1][2][6]
Molecular Weight	196.04 g/mol	[1][6][7]
Appearance	White to light yellow crystalline powder/solid	[1][2][4]
Melting Point	113-118 °C	[1][2][4][7]
Boiling Point	143 °C @ 12 mmHg; 135-137 °C @ 0.6 Torr	[1][2]
Density	~1.51 g/cm ³	[2][7][8]
Solubility	Insoluble in water; Soluble in chloroform, methanol, ethanol, and ethyl acetate.[1][4][7]	[1][4][7]
Vapor Pressure	0.00321 mmHg @ 25°C	[1][2][8]
Flash Point	125.1 °C	[1][2][4]

Spectroscopic Profile for Structural Verification

Spectroscopic analysis is indispensable for confirming the identity and purity of paracyanobenzoyl bromide. The key spectral features are derived directly from its molecular structure.

- ¹H NMR (Proton Nuclear Magnetic Resonance):** The proton NMR spectrum provides unambiguous structural information. The most characteristic signals are a singlet for the two benzylic protons (-CH₂Br) typically found around 4.5 ppm, and a set of two doublets in the aromatic region (typically 7.4-7.8 ppm) corresponding to the four protons on the para-substituted benzene ring.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):** The ¹³C NMR spectrum will show distinct signals for the benzylic carbon, the nitrile carbon, and the four unique aromatic carbons, confirming the carbon skeleton.

- FT-IR (Fourier-Transform Infrared Spectroscopy): The IR spectrum is a rapid method for functional group identification. A strong, sharp absorption band around $2220\text{-}2230\text{ cm}^{-1}$ is a definitive indicator of the nitrile ($\text{-C}\equiv\text{N}$) stretching vibration. The C-Br stretch appears in the fingerprint region, typically between $600\text{-}500\text{ cm}^{-1}$.
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight. The mass spectrum will exhibit a characteristic isotopic pattern for a compound containing one bromine atom, with two major peaks of nearly equal intensity separated by two mass units (corresponding to the ^{79}Br and ^{81}Br isotopes).

Public databases such as the NIST Chemistry WebBook and ChemicalBook provide reference spectra for this compound.[\[1\]](#)[\[9\]](#)

Experimental Workflows for Property Determination

The trustworthiness of experimental data relies on robust and validated protocols. The following methodologies represent standard practices for characterizing a crystalline solid like para-cyanobenzoyl bromide.

Protocol 3.1: Melting Point Determination (Capillary Method)

Causality: The melting point is a highly sensitive indicator of purity. A sharp melting range (typically $< 2\text{ }^{\circ}\text{C}$) is characteristic of a pure crystalline solid, while impurities depress and broaden the melting range. This protocol provides a self-validating check on material purity.

- Sample Preparation: Finely crush a small amount of the crystalline para-cyanobenzoyl bromide on a watch glass.
- Capillary Loading: Tap the open end of a capillary tube into the powder to pack a small sample (2-3 mm in height) into the sealed end.
- Apparatus Setup: Place the loaded capillary into a calibrated melting point apparatus (such as a Mel-Temp or Thiele tube).[\[10\]](#)
- Heating: If the approximate melting point is known ($\sim 115\text{ }^{\circ}\text{C}$), heat the apparatus rapidly to about $100\text{ }^{\circ}\text{C}$.

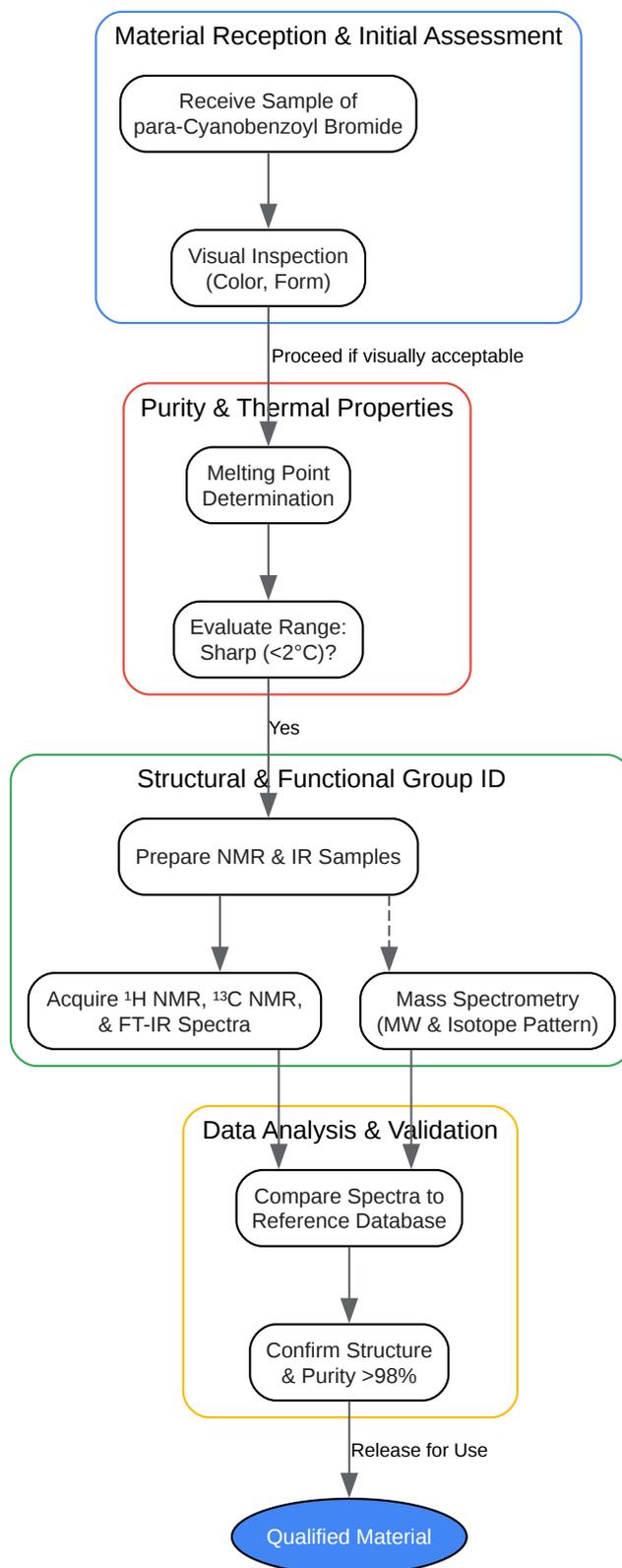
- **Data Acquisition:** Decrease the heating rate to 1-2 °C per minute. Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2). The melting range is $T_1 - T_2$.

Protocol 3.2: Spectroscopic Identity Confirmation

Causality: This workflow ensures that the material is structurally correct and free from significant impurities before its use in sensitive downstream applications like drug synthesis.

- **Sample Preparation (^1H NMR):** Dissolve approximately 10-15 mg of the compound in ~0.7 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard.^[7] Transfer the solution to a 5 mm NMR tube.
- **NMR Acquisition:** Acquire the ^1H and ^{13}C NMR spectra on a high-resolution spectrometer (e.g., 400 MHz).^[7]
- **Sample Preparation (FT-IR):** Prepare a potassium bromide (KBr) pellet by intimately grinding 1-2 mg of the compound with ~100 mg of dry, spectroscopy-grade KBr. Press the mixture into a translucent pellet using a hydraulic press.^[7]
- **IR Acquisition:** Record a background spectrum of a pure KBr pellet. Then, run the sample pellet to obtain the IR spectrum (typically 4000-400 cm^{-1}).^[7]
- **Data Analysis:** Compare the acquired spectra with reference data to confirm the structure and assess purity.

Visualization of Characterization Workflow



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Caption: Workflow for the physical and spectroscopic characterization of para-cyanobenzoyl bromide.

Field Insights: The Impact of Physical Properties on Application

- **Solubility & Reaction Design:** The compound's high solubility in polar aprotic solvents like DMF and insolubility in water is a cornerstone of its synthetic application.^[7] This differential solubility allows for straightforward reaction setups in organic media, followed by aqueous workups where the product can be precipitated or extracted, simplifying purification.
- **Thermal Stability & Reactivity:** With a melting point well above 100 °C and a high boiling point, the compound is thermally stable enough for reactions requiring heat.^{[1][2]} However, as a benzyl bromide, it is a lachrymator and is reactive towards nucleophiles, including moisture. Its solid state at room temperature helps mitigate its vapor pressure and reduces inhalation risk compared to liquid analogs.^{[1][11]}
- **Crystalline Nature & Storage:** Being a crystalline solid, it is generally more stable and easier to handle than a liquid.^{[1][2]} However, its reactivity necessitates storage under controlled conditions—refrigerated (0-5 °C), under an inert atmosphere, and protected from moisture—to prevent degradation via hydrolysis or other side reactions.^{[2][4][7]}

Safety and Handling Protocols

para-Cyanobenzoyl bromide is a hazardous substance and must be handled with appropriate precautions.

- **Primary Hazards:** The compound is classified as corrosive. It causes severe skin burns and eye damage (H314).^{[2][8]} It may also cause allergy or asthma symptoms or breathing difficulties if inhaled (H334).^[8]
- **Required Personal Protective Equipment (PPE):**
 - **Hand Protection:** Wear chemically resistant gloves (e.g., nitrile).
 - **Eye Protection:** Use chemical safety goggles and a face shield.

- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- Respiratory Protection: All handling should be performed in a certified chemical fume hood. If there is a risk of dust generation, respiratory protection may be required.[8]
- Handling: Avoid creating dust. Prevent contact with skin, eyes, and clothing. Ensure adequate ventilation.[12]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. It should be stored locked up and away from incompatible materials such as strong oxidizing agents and bases.[2][4][8]

By integrating a deep understanding of its physical properties with rigorous experimental and safety protocols, researchers can confidently and effectively leverage para-cyanobenzoyl bromide to advance their scientific objectives.

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